

# (S)-Tetrahydrofuran-3-ol molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (S)-Tetrahydrofuran-3-ol

Cat. No.: B019299

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## (S)-Tetrahydrofuran-3-ol: Molecular Properties

**(S)-Tetrahydrofuran-3-ol**, also known as (S)-(+)-3-Hydroxytetrahydrofuran, is a chiral molecule significant in organic synthesis and pharmaceutical development.<sup>[1]</sup> It serves as a crucial intermediate in the production of various pharmaceuticals, including antiviral medications.<sup>[2][3]</sup>

## Molecular Formula and Weight

The chemical properties of **(S)-Tetrahydrofuran-3-ol** are fundamental to its application in scientific research and drug development. Its molecular formula and weight are key identifiers for this compound.

Property	Value
Molecular Formula	C <sub>4</sub> H <sub>8</sub> O <sub>2</sub> <sup>[1][4][5]</sup>
Molecular Weight	88.11 g/mol <sup>[1][4][5]</sup>

This colorless to yellowish liquid is a versatile building block due to its hydroxyl group, which enhances its reactivity.<sup>[1][2]</sup> It is utilized in the synthesis of enantiomerically pure drugs and has potential applications in the creation of biodegradable polymers.<sup>[1]</sup>

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)